

Personal protective equipment for handling BAY-826

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Compound of Interest

Compound Name: BAY-826

Cat. No.: B10786929

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Essential Safety and Handling Guide for BAY-826

This guide provides immediate and essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **BAY-826**, a potent and selective TIE-2 inhibitor. Adherence to these procedures is critical to ensure a safe laboratory environment and the integrity of experimental outcomes.

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **BAY-826** to minimize exposure and ensure personal safety.

PPE Category	Item	Specification
Eye Protection	Safety Goggles	Must be equipped with side-shields to protect against splashes.
Hand Protection	Protective Gloves	Chemically resistant, disposable gloves (e.g., nitrile).
Body Protection	Impervious Clothing	A lab coat or other protective clothing that is resistant to chemical penetration.
Respiratory Protection	Suitable Respirator	Use in well-ventilated areas. If dust or aerosols may be generated, a respirator is required.

Operational Plans: Handling and Storage

Proper handling and storage are crucial for maintaining the stability of **BAY-826** and ensuring a safe working environment.

Handling:

- **Avoid Contact:** Prevent direct contact with skin, eyes, and clothing.
- **Ventilation:** Use only in areas with adequate exhaust ventilation.[\[1\]](#)
- **Aerosol Prevention:** Avoid the formation of dust and aerosols.[\[1\]](#)
- **Equilibration:** Before use, allow the product to equilibrate to room temperature for at least one hour prior to opening the vial.

Storage:

- **Container:** Keep the container tightly sealed.

- Location: Store in a cool, well-ventilated area, away from direct sunlight and sources of ignition.[1]
- Temperature: Recommended storage temperature is 2-8°C for short-term storage.[1] For long-term storage of stock solutions, aliquots in tightly sealed vials at -20°C are usable for up to one month, and at -80°C for up to six months.[2]

Disposal Plan

Dispose of **BAY-826** and contaminated materials in accordance with institutional and local regulations for chemical waste.

Step-by-Step Disposal Procedure:

- Segregation: Segregate **BAY-826** waste from other laboratory waste. This includes unused product, contaminated consumables (e.g., pipette tips, gloves, lab coats), and empty containers.
- Solid Waste:
 - Collect solid waste, such as contaminated gloves and towels, in a designated, leak-proof container lined with a chemically resistant bag.
 - Store dry chemical waste in its original container if possible, or a clearly labeled, sealed container.
- Liquid Waste:
 - Collect liquid waste containing **BAY-826** in a dedicated, leak-proof, and clearly labeled container.
 - Do not mix with other solvent waste unless compatibility is confirmed.
- Labeling: Clearly label all waste containers with "Hazardous Waste," the chemical name ("**BAY-826**"), and any other required information as per your institution's guidelines.
- Storage of Waste: Store waste containers in a designated, well-ventilated, and secure area away from incompatible materials.

- Arrangement for Disposal: Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the hazardous waste. Do not dispose of **BAY-826** down the drain or in regular trash.

Experimental Protocols

In Vitro Inhibition of TIE-2 Autophosphorylation

This protocol details the procedure to assess the inhibitory effect of **BAY-826** on TIE-2 autophosphorylation in a cell-based assay.

Methodology:

- Cell Culture: Culture murine glioma cells (e.g., SMA-497, SMA-540, SMA-560, GL-261) as adherent monolayers in Dulbecco's Modified Eagle Medium (DMEM) supplemented with 10% heat-inactivated fetal calf serum and 2 mM glutamine.
- Pre-incubation: Pre-incubate the cells for 10 minutes at 37°C with either 0.1% DMSO (as a control) or 1 µM **BAY-826**.
- Induction of TIE-2 Autophosphorylation: Induce TIE-2 autophosphorylation for 20 minutes by adding either 4 mM Na₃VO₄ or 400 ng/mL COMP-ANG-1 to the cell culture medium in the presence of either 0.1% DMSO or 1 µM **BAY-826**.
- Cell Lysis and Analysis: Following induction, lyse the cells and analyze the level of TIE-2 phosphorylation via immunoprecipitation and subsequent immunoblotting to determine the inhibitory effect of **BAY-826**.

In Vivo Inhibition of TIE-2 Autophosphorylation in a Murine Model

This protocol describes the administration of **BAY-826** in a mouse model to evaluate its in vivo efficacy in inhibiting TIE-2 autophosphorylation.

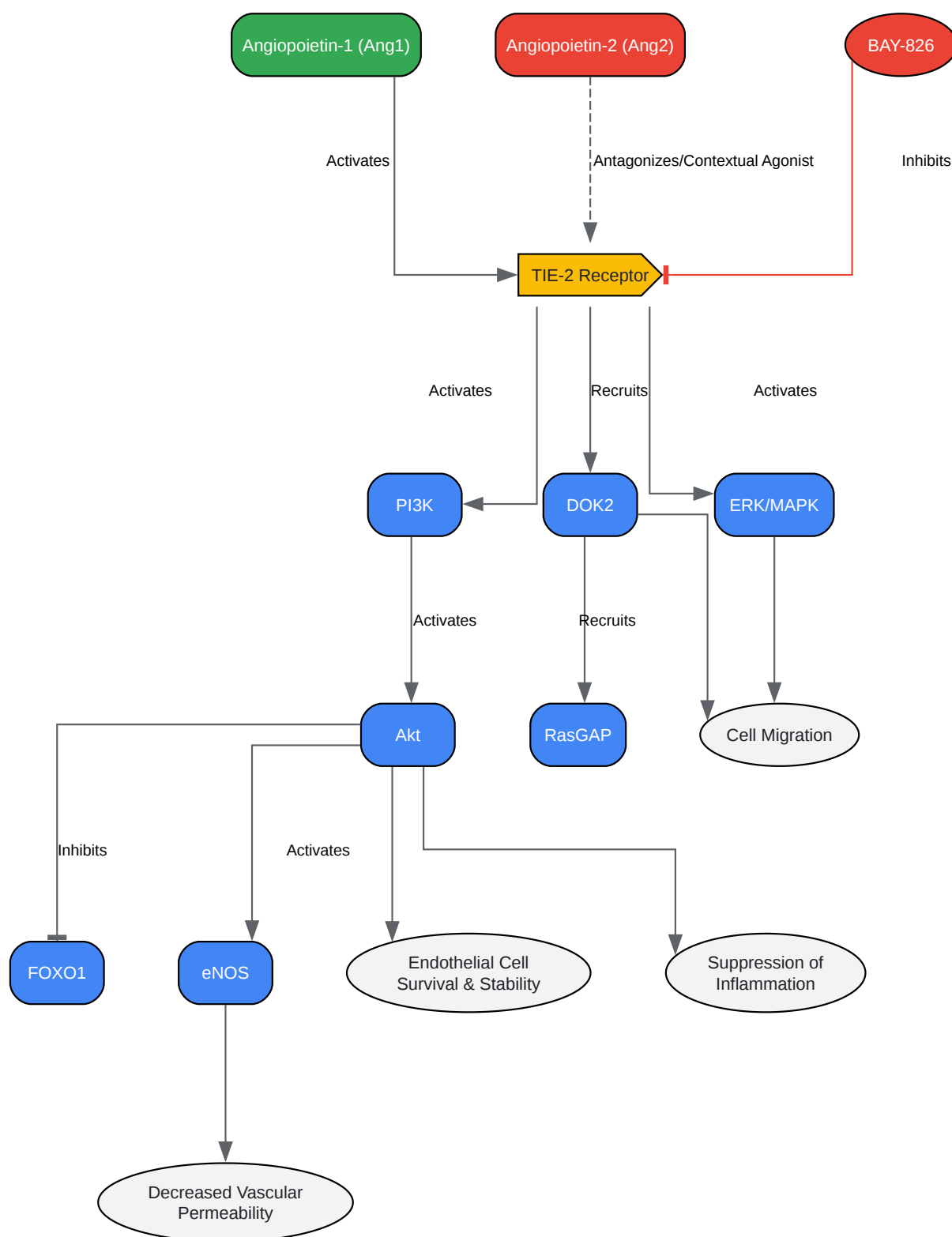
Methodology:

- Animal Model: Utilize female CB17/scid mice for the study.

- Preparation of **BAY-826** Solution: Prepare a formulation of **BAY-826** for oral administration. A common vehicle is a mixture of 10% Ethanol, 40% Solutol, and 50% distilled water.
- Administration: Administer **BAY-826** via oral gavage at dosages of 25 mg/kg, 50 mg/kg, or 100 mg/kg.
- Tissue Collection and Analysis: After the designated treatment period, collect lung tissue from the mice. Prepare tissue lysates and analyze the level of ANG-1-stimulated TIE-2 autophosphorylation to assess the in vivo inhibitory activity of **BAY-826**.

Signaling Pathway

BAY-826 is a selective inhibitor of the TIE-2 signaling pathway, which plays a crucial role in angiogenesis and vascular stability. The following diagram illustrates the key components and interactions within this pathway.



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Caption: TIE-2 signaling pathway and the inhibitory action of **BAY-826**.

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References

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- 2. In-Lab Disposal Methods: Waste Management Guide: Waste Management: Public & Environmental Health: Environmental Health & Safety: Protect IU: Indiana University [protect.iu.edu]
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